

An In-depth Technical Guide on the Natural Occurrence and Biosynthesis of Phenylglycines

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Introduction

Phenylglycines are a class of non-proteinogenic α -amino acids that serve as crucial building blocks for a variety of biologically active natural products, most notably peptide antibiotics. This technical guide provides a comprehensive overview of the natural sources of phenylglycines, their biosynthetic pathways, and detailed experimental methodologies for their study. The primary focus is on phenylglycine (Phg), 4-hydroxyphenylglycine (Hpg), and 3,5-dihydroxyphenylglycine (Dpg), which are integral components of several clinically important drugs.

Natural Occurrence of Phenylglycines

Phenylglycine and its hydroxylated derivatives are predominantly found in secondary metabolites produced by microorganisms, particularly bacteria belonging to the order Actinomycetales, and to a lesser extent, in fungi and plants.^{[1][2][3][4][5]} These amino acids are key constituents of non-ribosomally synthesized peptides, which exhibit a broad range of biological activities.^{[6][7][8]}

In Microbial Metabolites

The most significant natural sources of phenylglycines are peptide antibiotics. These complex molecules are assembled by large multienzyme complexes called non-ribosomal peptide

synthetases (NRPSs).[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

- **Pristinamycin I:** Produced by the bacterium *Streptomyces pristinaespiralis*, this antibiotic contains one residue of L-phenylglycine.[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[10\]](#) Pristinamycin is a mixture of two components, pristinamycin I and pristinamycin II, which are co-produced in a ratio of approximately 30:70.[\[1\]](#)[\[11\]](#)
- **Vancomycin:** This glycopeptide antibiotic, produced by *Amycolatopsis orientalis*, is a heptapeptide that incorporates two residues of (R)-4-hydroxyphenylglycine and one residue of (S)-3,5-dihydroxyphenylglycine.[\[9\]](#)[\[12\]](#)[\[13\]](#)
- **Teicoplanin:** Another clinically important glycopeptide antibiotic, produced by *Actinoplanes teichomyceticus*, is a complex of several related compounds. The core structure of teicoplanin contains 4-hydroxyphenylglycine and 3,5-dihydroxyphenylglycine residues.[\[14\]](#)

In Plants

While less common, some phenylglycine derivatives have been isolated from plants. For instance, the non-proteinogenic amino acid m-carboxyphenylglycine has been found in the bulbs of *Iris tingitana*.[\[1\]](#)

Quantitative Abundance of Phenylglycines in Natural Products

The quantitative contribution of phenylglycine residues to the total mass of the antibiotic molecules is significant. The following table summarizes the calculated mass percentages of phenylglycine derivatives in selected antibiotics based on their molecular weights.

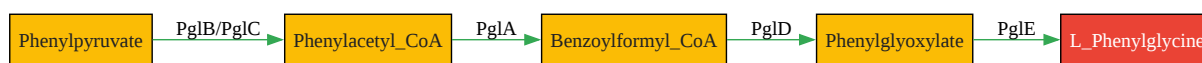
Antibiotic	Phenylglycine Derivative	Molecular Weight of Antibiotic (g/mol)	Number of Residues	Molecular Weight of Phenylglycine Derivative (g/mol)	Mass Percentage (%)
Pristinamycin IA	L-Phenylglycine	866.96[5][6][13][15]	1	151.16[7][16][17]	17.43
Vancomycin	4-Hydroxyphenylglycine	1449.25[2][11][18][19][20]	2	167.16[9][21][22][23]	23.07
3,5-Dihydroxyphenylglycine	1	183.16[3][4][8][12]			
Teicoplanin A2-2	4-Hydroxyphenylglycine	1879.7[10][24][25][26][27]	2	167.16[9][21][22][23]	26.83
3,5-Dihydroxyphenylglycine	2	183.16[3][4][8][12]			

Biosynthesis of Phenylglycines

The biosynthetic pathways of phenylglycine, 4-hydroxyphenylglycine, and 3,5-dihydroxyphenylglycine have been elucidated and involve a series of enzymatic reactions. These pathways are typically encoded by gene clusters found in the producing microorganisms.[1][2]

Biosynthesis of Phenylglycine (Phg)

The biosynthesis of L-phenylglycine in *Streptomyces pristinaespiralis* is proposed to start from the primary metabolite phenylpyruvate.[1][21][24] The pathway involves a set of five enzymes encoded by the *pgl* gene cluster (*pglA-E*).

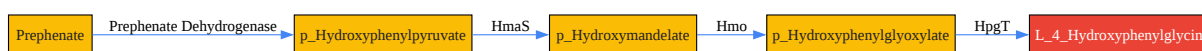


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Biosynthesis of L-Phenylglycine (Phg).

Biosynthesis of 4-Hydroxyphenylglycine (Hpg)

The biosynthesis of L-4-hydroxyphenylglycine begins with the shikimate pathway intermediate, prephenate.[1] The pathway involves four key enzymes.

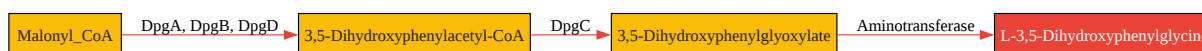


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Biosynthesis of L-4-Hydroxyphenylglycine (Hpg).

Biosynthesis of 3,5-Dihydroxyphenylglycine (Dpg)

The biosynthesis of 3,5-dihydroxyphenylglycine follows a distinct pathway that utilizes acetyl-CoA and is initiated by a type III polyketide synthase, DpgA.[1]



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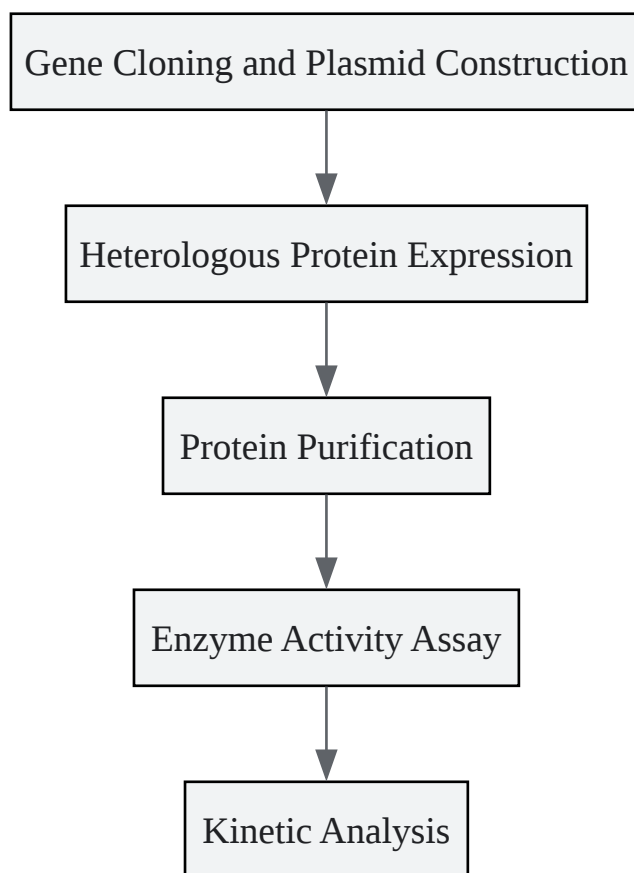
Biosynthesis of L-3,5-Dihydroxyphenylglycine (Dpg).

Experimental Protocols

This section provides an overview of key experimental methodologies for the study of phenylglycine biosynthesis.

General Workflow for Enzyme Characterization

The characterization of enzymes involved in phenylglycine biosynthesis typically follows a standardized workflow.



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References

- 1. Pristinamycin | C71H84N10O17 | CID 11979535 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Vancomycin | C66H75Cl2N9O24 | CID 14969 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. caymanchem.com [caymanchem.com]
- 4. (R,S)-3,5-DHPG | Hello Bio [hellobio.com]

- 5. Pristinamycin ia(9ci) | C45H54N8O10 | CID 102601810 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Pristinamycin IA | Antibiotic | P-gp | TargetMol [targetmol.com]
- 7. L-Phenylglycine | 2935-35-5 [chemicalbook.com]
- 8. (S)-3,5-Dihydroxyphenylglycine | C8H9NO4 | CID 443586 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. medchemexpress.com [medchemexpress.com]
- 10. Teicoplanin A2-2 | C88H97Cl2N9O33 | CID 16198036 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Vancomycin 盐酸盐 - Vancomycin 盐酸盐 [sigmaaldrich.com]
- 12. 3,5-Dihydroxyphenylglycine | C8H9NO4 | CID 108001 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. scbt.com [scbt.com]
- 14. assaygenie.com [assaygenie.com]
- 15. Pristinamycin [drugfuture.com]
- 16. L-Phenylglycine | C8H9NO2 | CID 99291 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 17. calpaclab.com [calpaclab.com]
- 18. Vancomycin [drugfuture.com]
- 19. Vancomycin Hydrochloride | C66H76Cl3N9O24 | CID 6420023 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 20. Vancomycin - Wikipedia [en.wikipedia.org]
- 21. 4-Hydroxyphenylglycine | C8H9NO3 | CID 92143 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 22. (S)-4-hydroxyphenylglycine | C8H9NO3 | CID 40634452 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 23. 4-Hydroxyphenylglycine | CAS No- 122-87-2 | Simson Pharma Limited [simsonpharma.com]
- 24. bio-fermen.bocsci.com [bio-fermen.bocsci.com]
- 25. bioaustralis.com [bioaustralis.com]
- 26. scbt.com [scbt.com]
- 27. Teicoplanin A 2 | C90H99Cl2N9O34 | CID 16132315 - PubChem [pubchem.ncbi.nlm.nih.gov]

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